

Technical Guide: 2-Bromo-4-methyl-5-nitrophenol for Research Applications

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Compound of Interest

Compound Name: **2-Bromo-4-methyl-5-nitrophenol**

Cat. No.: **B1282645**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Bromo-4-methyl-5-nitrophenol** (CAS No. 103448-24-4), focusing on its procurement for research purposes, its role as a synthetic intermediate, and its potential applications in the development of bioactive molecules. Due to its primary function as a chemical building block, direct biological activity and experimental protocols for its use as a standalone agent are not extensively documented in public literature. This guide, therefore, focuses on its application in organic synthesis.

Cost and Availability for Research

The acquisition of **2-Bromo-4-methyl-5-nitrophenol** for research purposes typically involves sourcing from specialized chemical suppliers. Pricing is often not listed publicly and is subject to quotation based on quantity and purity requirements. Below is a summary of known suppliers.

Data Presentation: Supplier Information

Supplier	CAS Number	Compound Name	Purity	Availability	Price
BLD Pharm	103448-24-4	2-Bromo-4-methyl-5-nitrophenol	Request	In Stock	Price on Request[1]
Smolecule	103448-24-4	2-Bromo-4-methyl-5-nitrophenol	Request	In Stock	Price on Request[2]
Advanced Technology & Industrial Co., Ltd.	103448-24-4	2-Bromo-4-methyl-5-nitrophenol	Request	In Stock	Price on Request[3]
ChemicalBook	103448-24-4	2-bromo-4-methyl-5-nitrophenol	Request	Inquire	Price on Request[4]

Note: The availability and pricing are subject to change. It is recommended to contact the suppliers directly for the most current information.

Role as a Synthetic Intermediate

2-Bromo-4-methyl-5-nitrophenol is a versatile intermediate in organic synthesis.[2] Its chemical structure features several reactive sites: a phenolic hydroxyl group, a bromine atom, and a nitro group, which can be selectively targeted for various chemical transformations.

Common reactions involving this scaffold include:

- Nucleophilic Aromatic Substitution (SNAr): The bromine atom can be displaced by various nucleophiles.
- Reduction: The nitro group can be reduced to an amine, which is a key functional group for further derivatization, for instance in the synthesis of amides or sulfonamides.[2]
- Esterification/Etherification: The phenolic hydroxyl group can be readily converted into esters or ethers.[2]

These transformations allow for the construction of more complex molecules, making it a valuable starting material in medicinal chemistry and materials science.[\[2\]](#)

Experimental Protocols

As specific experimental protocols for the biological application of **2-Bromo-4-methyl-5-nitrophenol** are not readily available, this section provides a representative protocol for its use as a synthetic intermediate. The following is a general procedure for the reduction of a nitrophenol to an aminophenol, a common step in the synthesis of pharmaceutical building blocks.

Methodology: Reduction of the Nitro Group

Objective: To synthesize 5-amino-2-bromo-4-methylphenol from **2-Bromo-4-methyl-5-nitrophenol**. This transformation creates a key amine intermediate for further elaboration.

Materials:

- **2-Bromo-4-methyl-5-nitrophenol**
- Ethanol (EtOH) or Methanol (MeOH)
- Iron powder (Fe) or Tin(II) chloride (SnCl₂)
- Concentrated Hydrochloric Acid (HCl)
- Sodium bicarbonate (NaHCO₃) or Sodium hydroxide (NaOH) solution
- Ethyl acetate (EtOAc)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar

- Separatory funnel
- Rotary evaporator

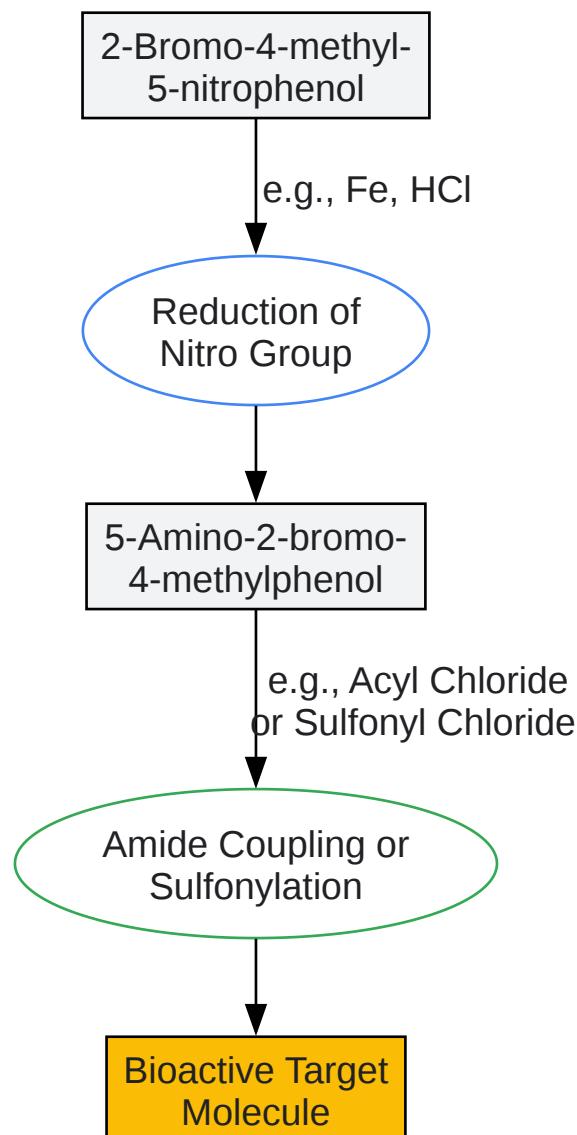
Procedure:

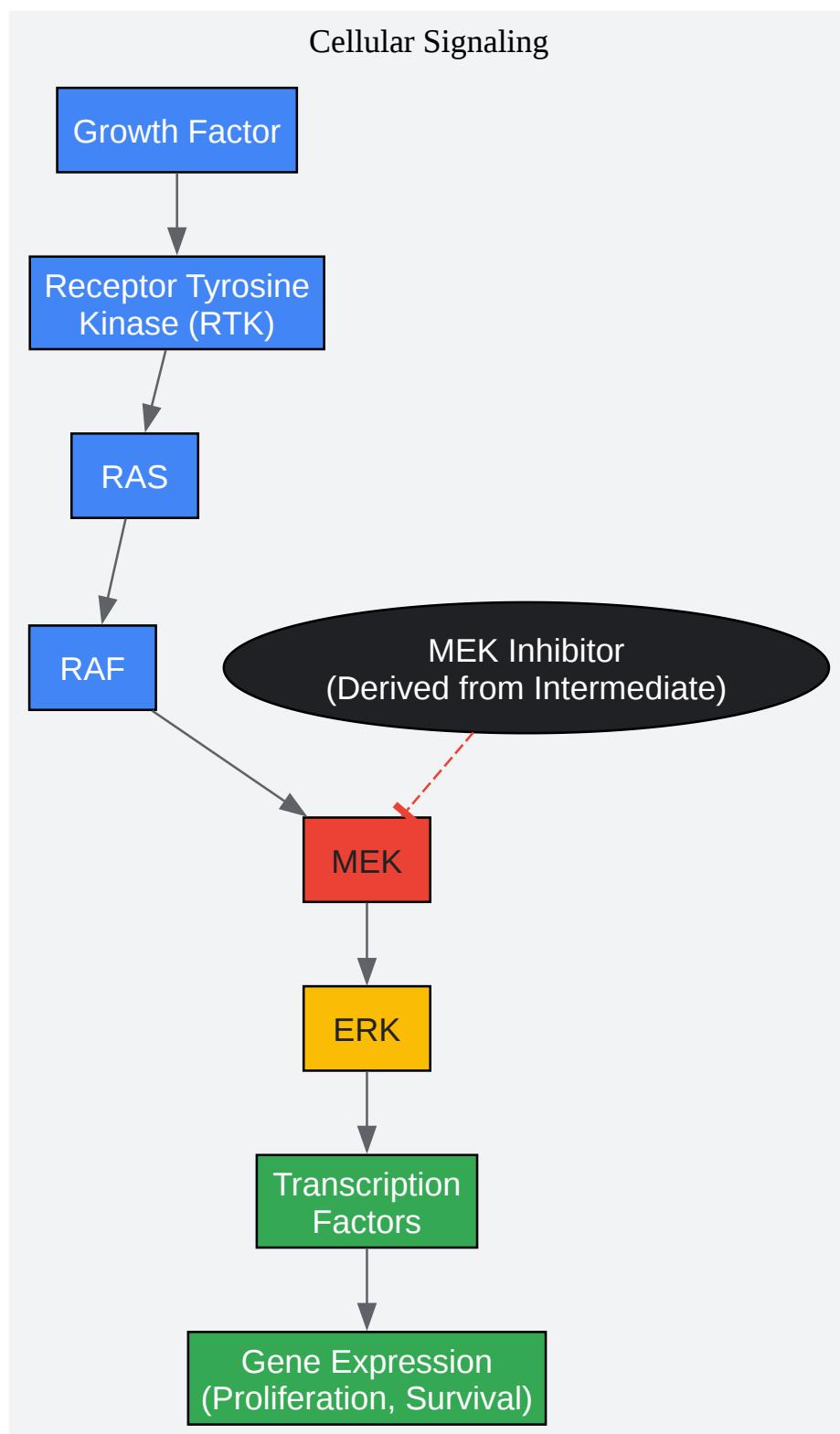
- Reaction Setup: In a round-bottom flask, dissolve **2-Bromo-4-methyl-5-nitrophenol** (1.0 equivalent) in ethanol.
- Addition of Reducing Agent: Add iron powder (e.g., 5.0 equivalents) to the solution.
- Initiation of Reaction: Slowly add concentrated hydrochloric acid (e.g., 0.5 equivalents) to the stirred suspension. The reaction is exothermic.
- Reaction Progress: Heat the mixture to reflux (typically 60-80°C) and monitor the reaction by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Filter the mixture through a pad of celite to remove the iron salts.
 - Concentrate the filtrate using a rotary evaporator to remove the ethanol.
 - Redissolve the residue in ethyl acetate.
 - Carefully neutralize the solution by washing with a saturated aqueous solution of sodium bicarbonate.
 - Wash the organic layer with brine (saturated NaCl solution).
- Isolation and Purification:
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter off the drying agent.

- Concentrate the filtrate under reduced pressure to yield the crude 5-amino-2-bromo-4-methylphenol.
- If necessary, purify the product further by column chromatography or recrystallization.

Mandatory Visualization: Synthetic Workflow

The following diagram illustrates a general synthetic workflow where **2-Bromo-4-methyl-5-nitrophenol** is utilized as a key intermediate.





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References

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